

N-(2-tert-butyl-4-nitrophenyl)acetamide CAS number and identifiers

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Compound of Interest

Compound Name:	<i>N</i> -(2-tert-butyl-4-nitrophenyl)acetamide
Cat. No.:	B279444

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Technical Guide: N-(2-tert-butyl-4-nitrophenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **N-(2-tert-butyl-4-nitrophenyl)acetamide** is not readily available in public databases. The information presented herein, including the experimental protocol and some physical properties, is based on established chemical principles and data from structurally analogous compounds.

Introduction

N-(2-tert-butyl-4-nitrophenyl)acetamide is a substituted aromatic amide. The presence of a nitro group and a bulky tert-butyl group on the phenyl ring suggests potential for unique chemical and biological properties. Nitroaromatic compounds are a well-established class of molecules with diverse applications, ranging from synthetic intermediates to pharmacologically active agents.^{[1][2]} The biological activity of such compounds is often attributed to the redox properties of the nitro group.^[2] This technical guide provides a comprehensive overview of the identifiers, a proposed synthetic route, and a logical workflow for the characterization of **N-(2-tert-butyl-4-nitrophenyl)acetamide**.

Chemical Identifiers and Physicochemical Properties

As a specific CAS number for **N-(2-tert-butyl-4-nitrophenyl)acetamide** is not publicly documented, key identifiers have been calculated. The properties of the related compound, **N-(4-nitrophenyl)acetamide**, are provided for comparison.

Identifier/Property	N-(2-tert-butyl-4-nitrophenyl)acetamide (Calculated/Predicted)	N-(4-nitrophenyl)acetamide (Reference Data)
CAS Number	Not available	104-04-1[3]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₃	C ₈ H ₈ N ₂ O ₃ [3]
Molecular Weight	236.27 g/mol	180.16 g/mol [3]
IUPAC Name	N-(2-tert-butyl-4-nitrophenyl)acetamide	N-(4-nitrophenyl)acetamide[3]
SMILES	CC(=O)NC1=C(C=C(C=C1)--INVALID-LINK--[O-])C(C)(C)C	CC(=O)NC1=CC=C(--INVALID-LINK--[O-])C=C1
Melting Point	Predicted to be a solid at room temperature.	215-217 °C[4]
Solubility	Predicted to be soluble in organic solvents like ethanol, acetone, and ethyl acetate.	Partially soluble in water and chloroform; soluble in ethanol. [4]

Proposed Experimental Protocols

Two primary synthetic routes are proposed for the synthesis of **N-(2-tert-butyl-4-nitrophenyl)acetamide**, based on established organic chemistry reactions for analogous compounds.

Route 1: Nitration of N-(2-tert-butylphenyl)acetamide

This protocol is adapted from the nitration of N-phenylacetamide.[4]

Step 1: Synthesis of N-(2-tert-butylphenyl)acetamide

- In a round-bottom flask, dissolve 2-tert-butylaniline (1 equivalent) in glacial acetic acid.
- Slowly add acetic anhydride (1.1 equivalents) to the solution while stirring.
- Heat the reaction mixture under reflux for 2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and pour it into ice-cold water.
- Collect the precipitated solid by filtration, wash with cold water, and dry to yield N-(2-tert-butylphenyl)acetamide.

Step 2: Nitration of N-(2-tert-butylphenyl)acetamide

- To a stirred solution of N-(2-tert-butylphenyl)acetamide (1 equivalent) in concentrated sulfuric acid, cool the mixture to 0-5 °C in an ice bath.
- Slowly add a nitrating mixture (a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid) dropwise, maintaining the temperature below 10 °C. The acetamido group is an ortho-, para-director. Due to the steric hindrance from the tert-butyl group at the ortho position, the nitration is expected to predominantly occur at the para position.
- After the addition is complete, stir the reaction mixture at room temperature for 1-2 hours.
- Carefully pour the reaction mixture onto crushed ice.
- Collect the resulting precipitate by vacuum filtration.
- Wash the solid with cold water until the washings are neutral to litmus paper.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol/water mixture) to obtain **N-(2-tert-butyl-4-nitrophenyl)acetamide**.

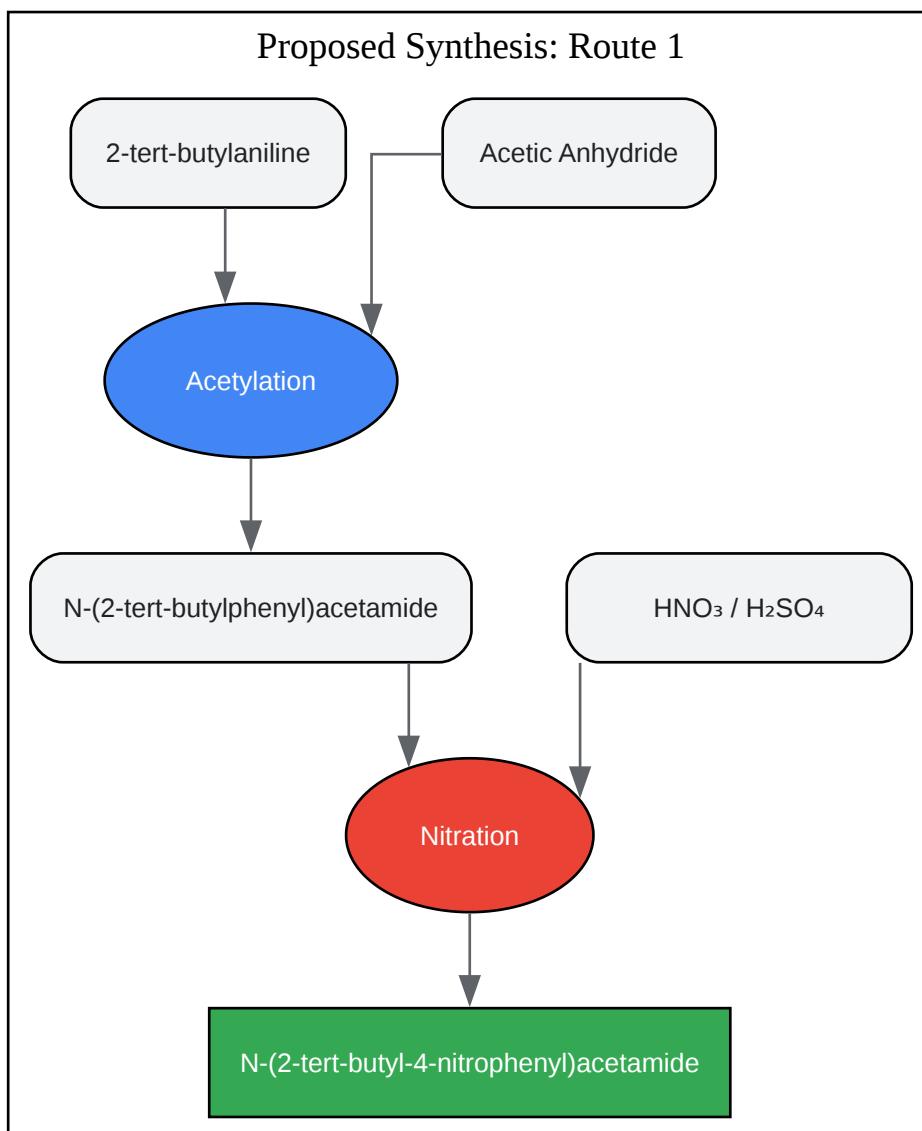
Route 2: Acetylation of 2-tert-butyl-4-nitroaniline

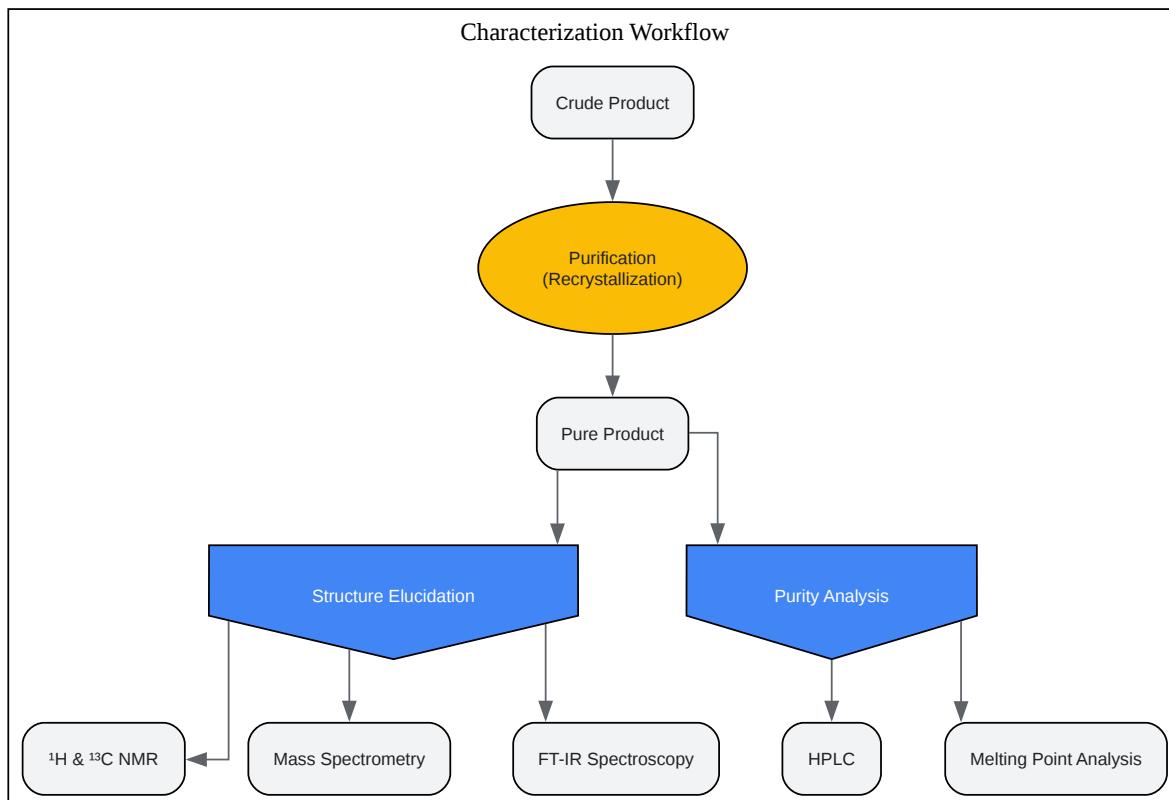
This protocol is adapted from the synthesis of N-(4-methoxy-2-nitrophenyl)acetamide.[\[5\]](#)

- Dissolve 2-tert-butyl-4-nitroaniline (1 equivalent) in glacial acetic acid in a round-bottom flask.
- Add acetic anhydride (1.2 equivalents) to the solution.
- Stir the reaction mixture at room temperature for 18 hours.
- Monitor the reaction progress using TLC.
- Upon completion, remove the solvent under reduced pressure.
- Purify the resulting residue by recrystallization from an aqueous ethanol solution to yield **N-(2-tert-butyl-4-nitrophenyl)acetamide**.

Logical and Experimental Workflows

The following diagrams illustrate the proposed synthetic pathway and a general workflow for the characterization of the final compound.





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